

An In-depth Technical Guide to 2-Chloro-4-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitropyridine

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Introduction

2-Chloro-4-methyl-5-nitropyridine is a versatile heterocyclic intermediate of significant interest in the pharmaceutical and agrochemical industries.^[1] Its unique structural features, including a chlorine atom at the 2-position, a methyl group at the 4-position, and a nitro group at the 5-position of the pyridine ring, impart a specific reactivity profile that makes it a valuable building block in organic synthesis.^{[2][3]} The electron-withdrawing nature of the nitro group activates the pyridine ring, and the chlorine atom serves as a good leaving group for nucleophilic substitution reactions.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and applications.

Chemical and Physical Properties

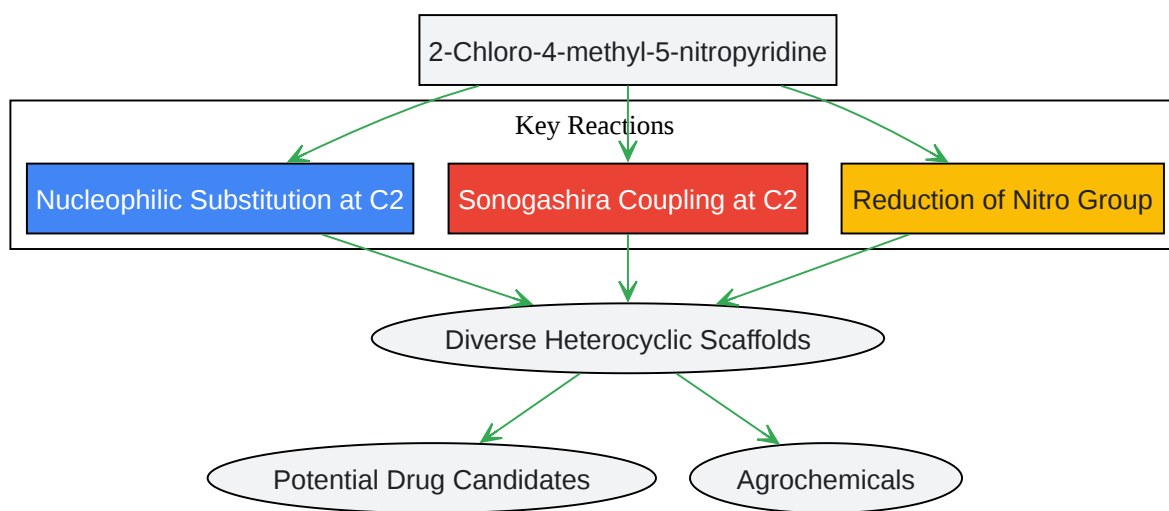
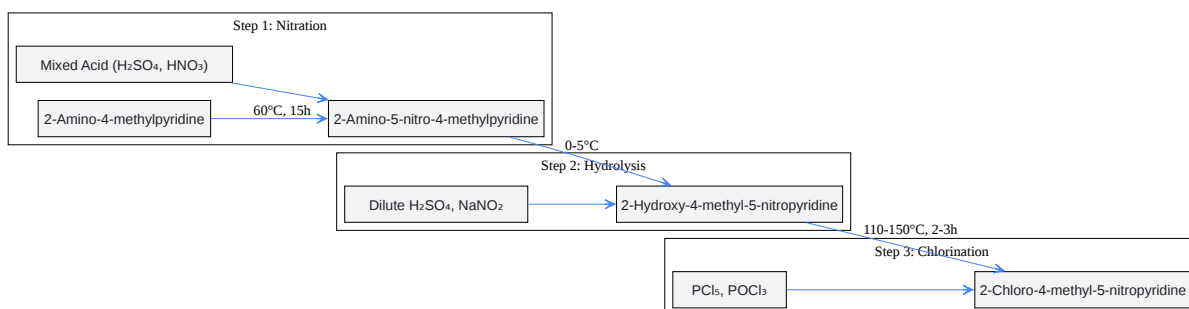
2-Chloro-4-methyl-5-nitropyridine is a solid at room temperature.^[4] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	23056-33-9	[4]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[4][5]
Molecular Weight	172.57 g/mol	[4][5]
Appearance	Solid	[4]
Melting Point	37-39 °C	[4]
Boiling Point	91 °C at 5 mmHg	[4]
Flash Point	113 °C (closed cup)	[4]
Assay	97%	[4]

Spectral Data: While specific peak data is not provided here, ¹H NMR, ¹³C NMR, IR, and Mass spectra are available for reference.[6]

Synthesis of 2-Chloro-4-methyl-5-nitropyridine

The synthesis of **2-Chloro-4-methyl-5-nitropyridine** is a multi-step process that begins with 2-amino-4-methylpyridine. The overall synthetic pathway involves nitration, hydrolysis, and finally, chlorination.[1]



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